

# An In-depth Technical Guide to 2,6-Diacetylpyridine

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## Compound of Interest

Compound Name: *Diacetylpyridine*

Cat. No.: *B091181*

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This technical guide provides comprehensive information on the chemical compound 2,6-**diacetylpyridine**, including its identification, physical and chemical properties, safety data, synthesis protocols, and biological significance.

## Chemical Identification and Properties

2,6-**Diacetylpyridine**, with the CAS number 1129-30-2, is an organic compound that serves as a versatile precursor in the synthesis of various molecules, particularly ligands for coordination chemistry.<sup>[1][2]</sup> It is a disubstituted pyridine with two acetyl groups attached to the pyridine ring at the 2 and 6 positions.<sup>[2][3]</sup>

Table 1: Chemical Identifiers for 2,6-**Diacetylpyridine**

Identifier	Value
CAS Number	1129-30-2[1][3][4][5]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>2</sub> [3][4][5]
Molecular Weight	163.17 g/mol [3][5]
IUPAC Name	1,1'-(Pyridine-2,6-diyl)di(ethan-1-one)[2]
Synonyms	1-(6-acetylpyridin-2-yl)ethanone, Pyridine-2,6-diacetyl[4][5]
EC Number	214-442-9[4][5]
Beilstein Registry Number	118286[5]

Table 2: Physicochemical Properties of 2,6-Diacetylpyridine

Property	Value
Appearance	White to off-white or beige crystalline solid.[5][6]
Melting Point	79-82 °C
Boiling Point	126 °C at 6 mmHg[4]
Density	1.119 g/cm <sup>3</sup> [2]
Solubility	Soluble in organic solvents like dichloromethane, ethyl acetate, methanol, and DMSO. Sparingly soluble in water.[4]

## Safety Data Sheet (SDS) Summary

The following tables summarize the key safety information for 2,6-diacetylpyridine, compiled from various safety data sheets.

Table 3: Hazard Identification and GHS Classification

Hazard Class	GHS Classification
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)[5][7]
Serious Eye Damage/Eye Irritation	Category 2 (Causes serious eye irritation)[5][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)[5][7]
Signal Word	Warning
Hazard Statements	H315, H319, H335

Table 4: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[8]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention.[8][9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.[7][9]
Ingestion	Clean mouth with water. Seek medical attention.[8]

Table 5: Handling, Storage, and Personal Protective Equipment (PPE)

Aspect	Recommendation
Handling	Avoid contact with skin and eyes. Do not breathe dust. Use only in a well-ventilated area. [7][8][9]
Storage	Store in a cool, dry, well-ventilated place in a tightly closed container.[7][10] Keep away from heat, sparks, and open flames.[10]
Incompatible Materials	Strong oxidizing agents.[8][9]
Eye/Face Protection	Wear safety glasses with side-shields or goggles.[8]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[8][9]
Respiratory Protection	Use a NIOSH-approved respirator when necessary.[9]

## Experimental Protocols

### Synthesis of 2,6-Diacetylpyridine

Several methods for the synthesis of 2,6-**diacetylpyridine** have been reported. A common approach involves the Claisen condensation.

#### Method 1: Claisen Condensation

This method involves the reaction of a 2,6-pyridinedicarboxylic acid ester with ethyl acetate in the presence of a base.

- **Step 1: Esterification of Pyridine-2,6-dicarboxylic Acid:** A mixture of pyridine-2,6-dicarboxylic acid, ethanol, toluene, and a catalytic amount of sulfuric acid is refluxed with azeotropic removal of water using a Dean-Stark trap. After cooling, the mixture is concentrated and neutralized to yield 2,6-dicarbethoxypyridine.[11]
- **Step 2: Claisen Condensation:** The resulting ester is then reacted with ethyl acetate in the presence of a base like sodium ethoxide or sodium metal to form the diketone.[11] The

resulting adduct is then hydrolyzed and decarboxylated to yield 2,6-**diacetylpyridine**.<sup>[2]</sup>

Method 2: From 2,6-Pyridinedicarbonitrile

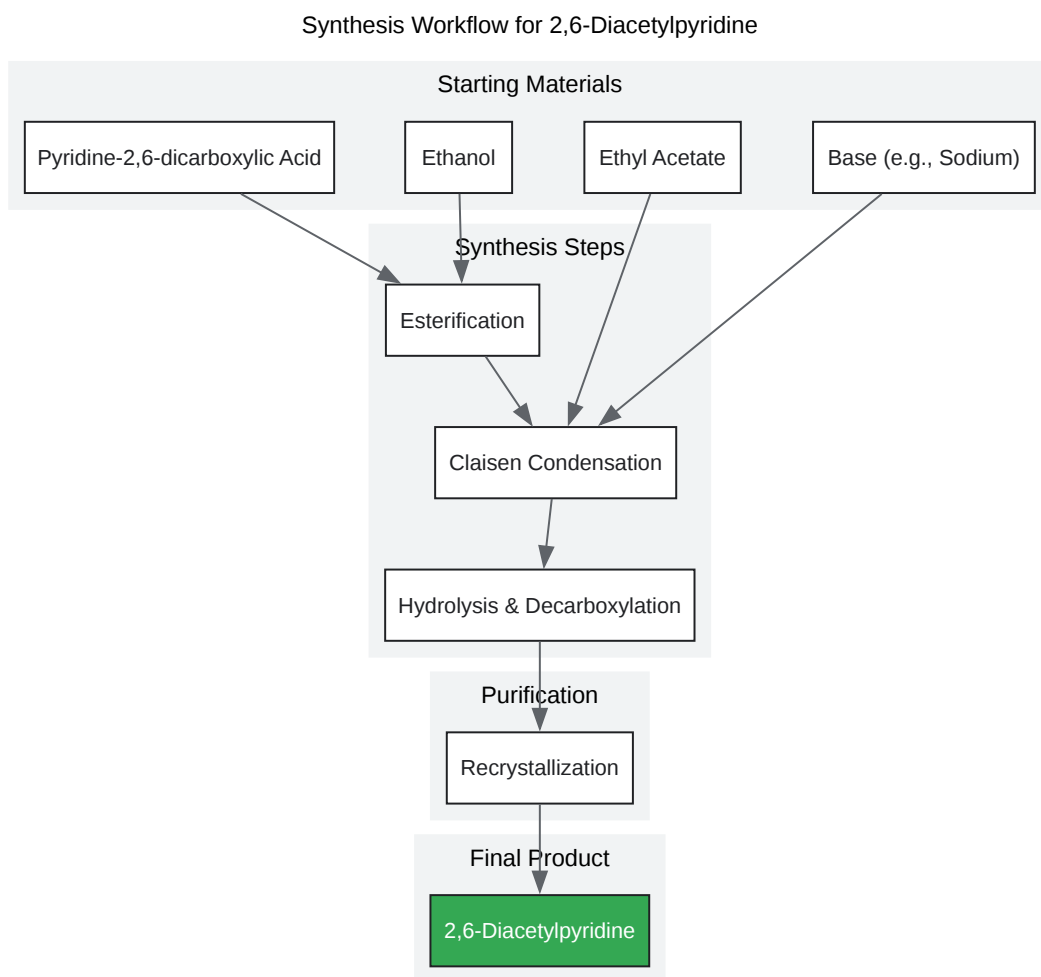
An alternative synthesis route involves treating 2,6-pyridinedicarbonitrile with a Grignard reagent, such as methylmagnesium bromide.<sup>[2]</sup>

## Purification

Common purification methods for 2,6-**diacetylpyridine** include recrystallization or washing, as it can be sensitive to water and acid, making column chromatography challenging for some of its derivatives.<sup>[4]</sup>

## Visualizations

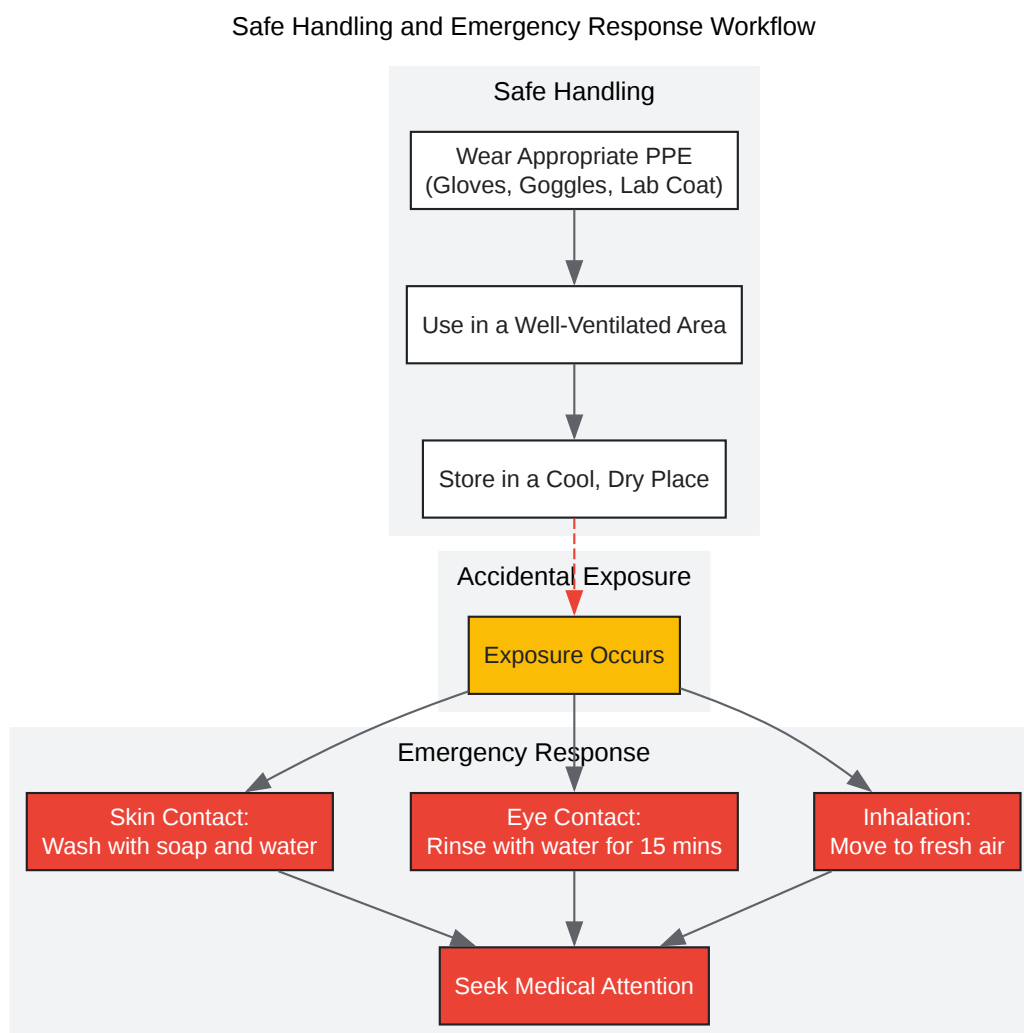
## Synthesis Workflow



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Caption: A simplified workflow for the synthesis of 2,6-**diacetyl**pyridine.

## Safe Handling and Emergency Response Workflow



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Caption: Workflow for safe handling and emergency response for 2,6-diacetylpyridine.

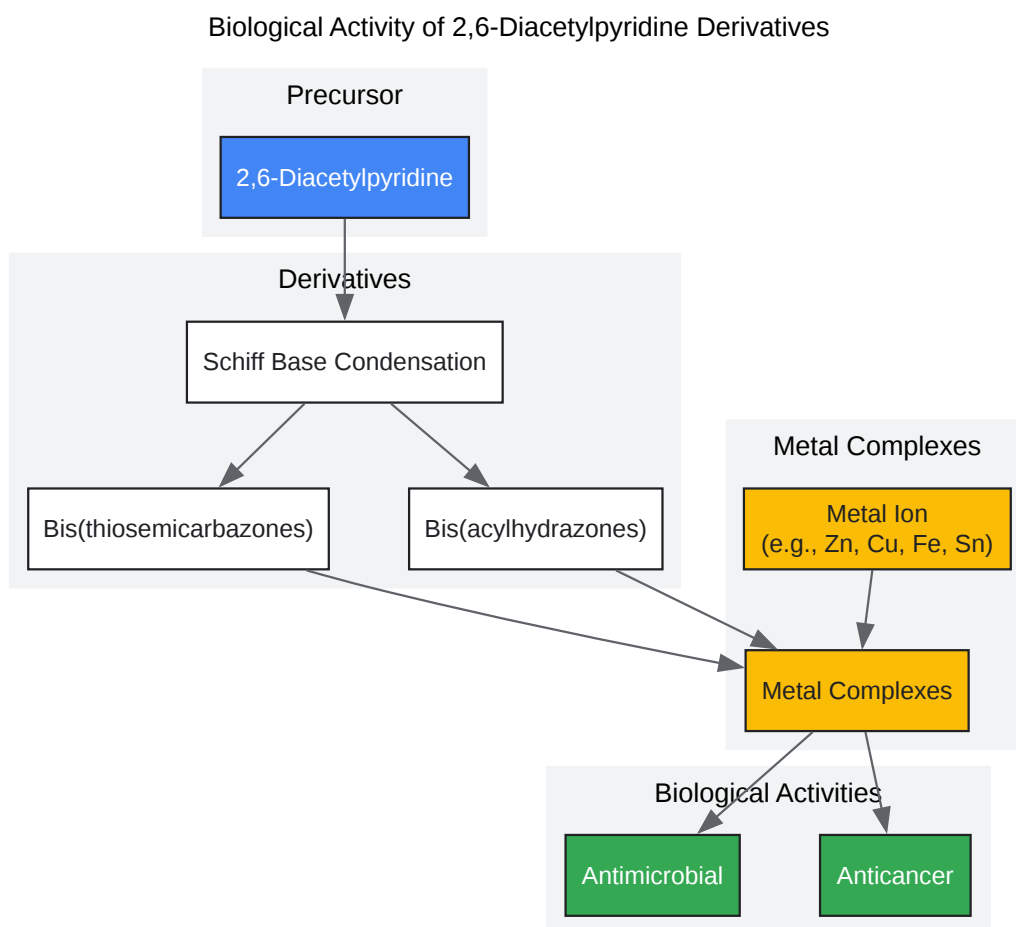
## Biological Activity and Applications

2,6-**Diacetylpyridine** is a crucial building block in the synthesis of ligands for coordination chemistry and has applications in the development of pharmaceuticals and agrochemicals.[3][4] While the compound itself is not typically the active agent, its derivatives, particularly Schiff base condensates, exhibit a range of biological activities.

Derivatives of 2,6-**diacetylpyridine**, such as bis(thiosemicarbazones) and bis(acylhydrazones), have been shown to possess antimicrobial and anticancer properties.[12][13] These derivatives can form metal complexes, for instance with zinc, copper, or iron, which can enhance their biological effects.[12][13] For example, zinc complexes of 2,6-**diacetylpyridine** bis(thiosemicarbazones) have demonstrated an inhibitory effect on cell proliferation and differentiation in vitro.[12] Furthermore, some copper and iron complexes of its acylhydrazone derivatives have shown activity against Gram-positive bacteria.[13] More recent studies have also explored organotin(IV) complexes derived from 2,6-**diacetylpyridine** bis(2-hydroxybenzoylhydrazone) as potential anti-proliferative agents against cancer cells.[14]

## Logical Relationship of Biological Activity





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Caption: Logical relationship from 2,6-**diacetylpyridine** to its biologically active derivatives.

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